

2-Fluoro-3-hydroxypyridine: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name: 2-Fluoro-3-hydroxypyridine

Cat. No.: B122602

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Introduction

2-Fluoro-3-hydroxypyridine is a valuable heterocyclic building block in organic synthesis, particularly for the development of novel pharmaceuticals and agrochemicals.^{[1][2]} Its unique substitution pattern, featuring both a fluorine atom and a hydroxyl group on the pyridine ring, offers multiple avenues for functionalization and derivatization. The presence of the fluorine atom can significantly influence the physicochemical properties of resulting molecules, such as metabolic stability, binding affinity, and lipophilicity, making it a desirable feature in drug design.^[2] The hydroxyl group provides a convenient handle for various chemical transformations, including O-alkylation, O-arylation, and can direct ortho-metalation. This document provides detailed application notes and experimental protocols for the use of **2-fluoro-3-hydroxypyridine** in organic synthesis.

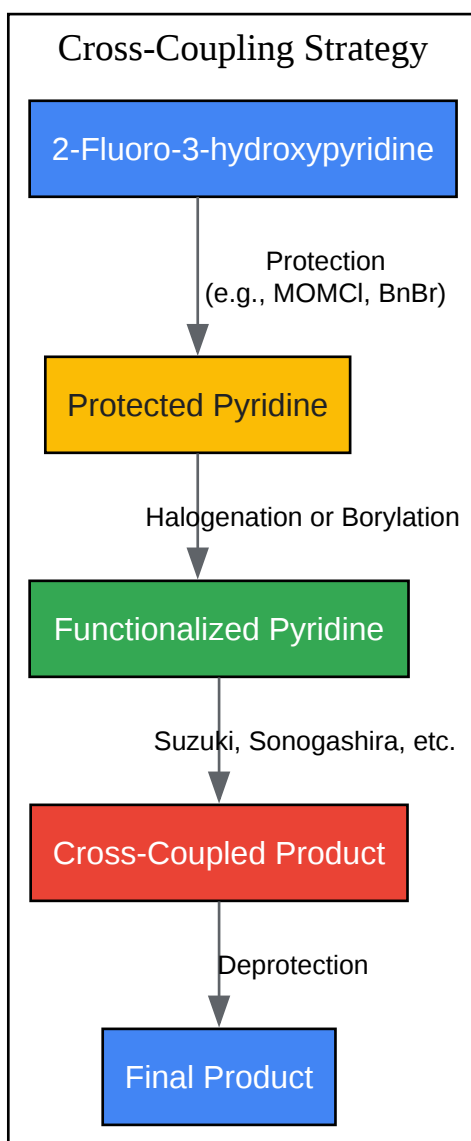
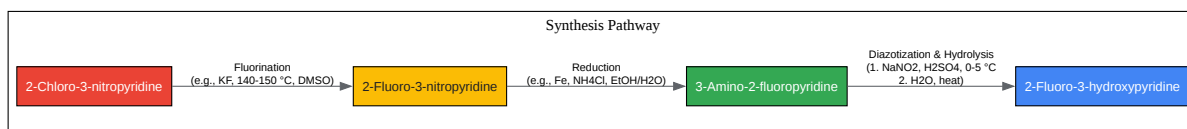
Physicochemical Properties

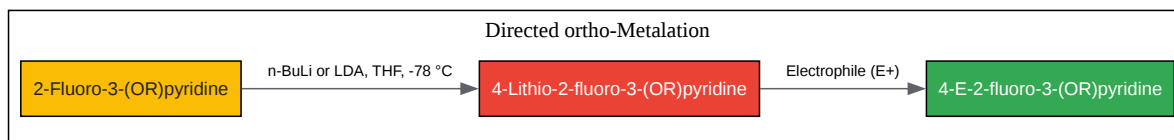
A summary of the key physicochemical properties of **2-fluoro-3-hydroxypyridine** is presented in the table below.

Property	Value
CAS Number	174669-74-0
Molecular Formula	C ₅ H ₄ FNO
Molecular Weight	113.09 g/mol
Appearance	White to light yellow crystalline solid
Melting Point	131-133 °C
Boiling Point	306.7 °C at 760 mmHg
Solubility	Soluble in DMSO and Methanol

Synthesis of 2-Fluoro-3-hydroxypyridine

A common and economically viable synthesis of **2-fluoro-3-hydroxypyridine** starts from 2-chloro-3-nitropyridine.^[1] The synthetic pathway involves three key steps: fluorination, reduction of the nitro group, and diazotization followed by hydrolysis.





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References

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- To cite this document: BenchChem. [2-Fluoro-3-hydroxypyridine: A Versatile Building Block in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122602#2-fluoro-3-hydroxypyridine-as-a-building-block-in-organic-synthesis]

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